

cross-resistance famoxadone other QoI fungicides

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Famoxadone

CAS No.: 131807-57-3

Cat. No.: S588098

[Get Quote](#)

Fungicide Cross-Resistance: Famoxadone & QoIs

Here are answers to frequently asked questions about **famoxadone** and cross-resistance, formatted for a technical support center.

Q1: What is the mode of action of famoxadone? **Famoxadone** is a broad-spectrum fungicide classified as a **QoI (Quinone outside Inhibitor)** [1]. Its specific mode of action is the inhibition of mitochondrial respiration in fungal cells by targeting the **cytochrome bc1 complex (Complex III)** at the Qo site (quinone outer binding site) [2]. This disruption halts ATP production, thereby inhibiting fungal energy generation and preventing growth [2].

Q2: Does famoxadone show cross-resistance with other QoI fungicides? Yes, **famoxadone** exhibits **full cross-resistance** with the majority of fungicides in FRAC Group 11 [1]. This group largely consists of strobilurin fungicides (e.g., azoxystrobin, trifloxystrobin) [1]. Despite having a different chemical structure (oxazolidinedione) from strobilurins, this cross-resistance occurs due to the common target site [1].

Q3: Are there any QoI fungicides without cross-resistance to famoxadone? Research indicates that **famoxadone** has **not shown cross-resistance with the 11A subgroup** [1]. This suggests a potential difference in the molecular interaction or binding at the Qo site compared to other sub-groups, which could be critical for resistance management strategies.

Q4: What is the resistance risk for QoI fungicides like famoxadone? The Fungicide Resistance Action Committee (FRAC) classifies all QoI fungicides, including **famoxadone**, as facing a **high risk of resistance development** [1]. Populations of fungi can rapidly develop resistance, often through a single-point mutation (G143A) in the cytochrome b gene [1]. Therefore, strict adherence to anti-resistance strategies is crucial.

Famoxadone Technical Profile

The following tables summarize key data on **famoxadone** for easy reference.

Table 1: Basic Chemical and Physical Properties of Famoxadone

Property	Value
IUPAC Name	(RS)-3-anilino-5-methyl-5-(4-phenoxyphenyl)-1,3-oxazolidine-2,4-dione [2]
Chemical Formula	C ₂₂ H ₁₈ N ₂ O ₄ [2]
Molecular Mass	374.39 g·mol ⁻¹ [2]
Melting Point	141.3 °C [2]
Water Solubility (at 20°C, pH 7)	0.059 mg/L (Low) [2]
Octanol-Water Partition Coefficient (log K _{ow})	4.65 [2]

Table 2: Toxicological and Environmental Hazard Profile

Category	Assessment
Mammalian Toxicity	Low mammalian toxicity, but a neurotoxicant and a known eye/skin irritant [2]
Bioaccumulation Potential	Moderate to high concern (BCF: 1000-2000 L/kg) [2]

Category	Assessment
Aquatic Toxicity	Highly toxic to fish and aquatic invertebrates [2]
Soil Toxicity	Moderately toxic to earthworms [2]
Bee Toxicity	Moderately toxic to honeybees [2]
Regulatory Status in EU/GB	Not approved; candidate for substitution due to PBT criteria [2] [1]

Experimental Protocol: Residue Analysis

This method is adapted from a published gas chromatographic (GC) procedure for determining **famoxadone** residues in crop samples like tomatoes and grapes [3].

1. Scope This protocol describes the simultaneous determination of **famoxadone** and other fungicides (e.g., trifloxystrobin, fenhexamid) in tomato, grape, and wine matrices.

2. Principle The method is based on a single-step liquid-liquid microextraction (LLE) of the fungicides from the sample, followed by quantitative analysis using Gas Chromatography (GC) with selective detection.

3. Reagents & Materials

- **Solvents:** Cyclohexane, Dichloromethane (HPLC or GC grade).
- **Extraction Solvent:** Cyclohexane/Dichloromethane mixture (9:1, v/v).
- **Standard Solutions:** Certified reference standards of **famoxadone**.
- **Samples:** Homogenized tomato or grape fruit.

4. Equipment

- Gas Chromatograph equipped with **Nitrogen-Phosphorus Detector (NPD)** and/or **Electron Capture Detector (ECD)**.
- **Confirmation Instrument:** Ion Trap Mass Spectrometer (ITMS) coupled to GC.
- Centrifuge, vortex mixer, and volumetric glassware.

5. Procedure A. Extraction:

- Weigh 10.0 g of homogenized sample into a centrifuge tube.
- Add an appropriate volume (e.g., 10 mL) of the cyclohexane/dichloromethane (9:1) extraction solvent.
- Shake vigorously for a set time (e.g., 2 minutes) using a vortex mixer.
- Centrifuge the mixture to separate the organic and aqueous phases.

B. Analysis:

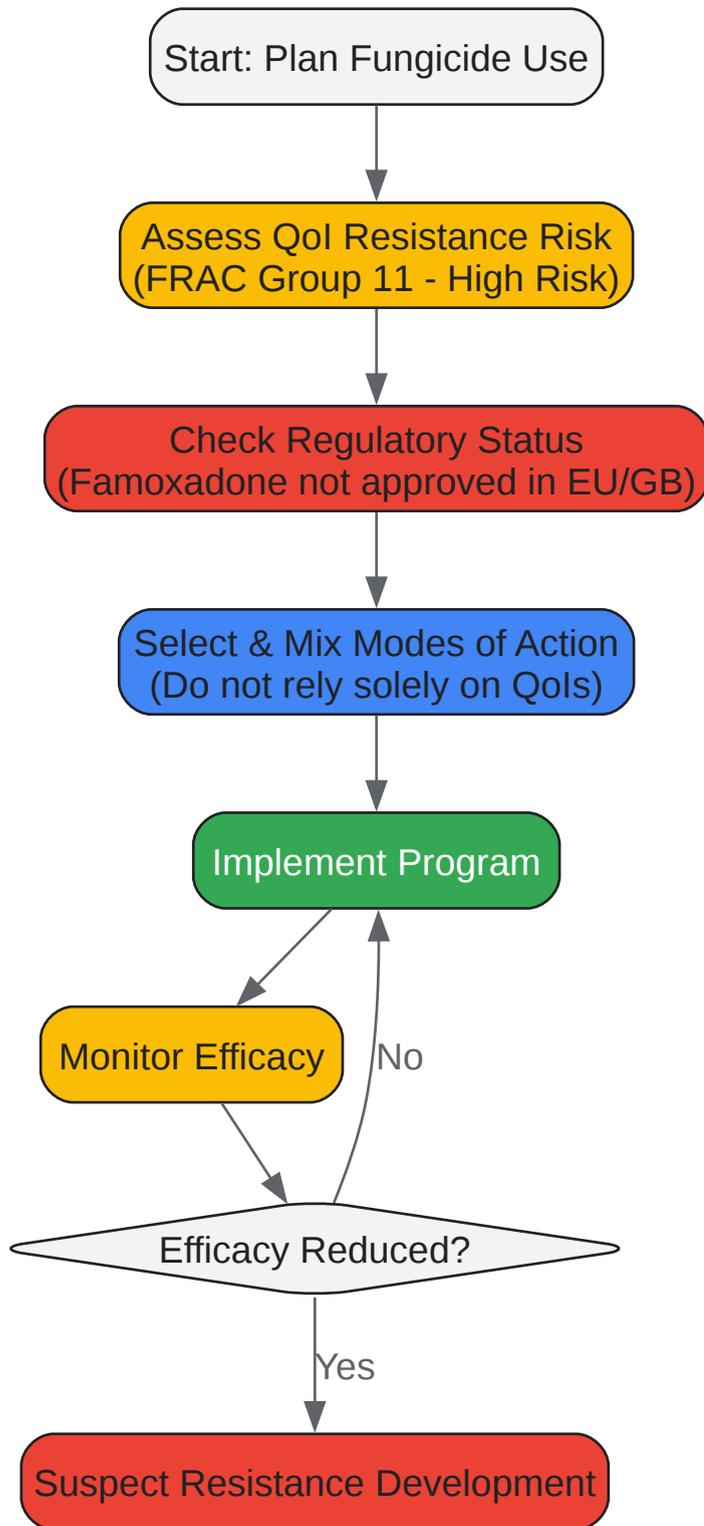
- Inject an aliquot of the clean organic extract into the GC system.
- **Quantification:** Use GC-NPD or GC-ECD for primary quantification. **Note:** A significant matrix effect is observed; therefore, quantification must be performed using **matrix-matched calibration standards** [3].
- **Confirmation:** Confirm the identity of **famoxadone** peaks by GC-ITMS.

6. Method Performance

- **Recoveries:** 81-102% for GC-NPD and GC-ECD.
- **Relative Standard Deviation (RSD):** <12%.
- **Limit of Quantification (LOQ):** 0.005 to 0.05 mg/kg for GC-ECD, depending on the compound [3].

Resistance Management Strategy Workflow

The diagram below outlines a logical workflow for managing resistance to QoI fungicides like **famoxadone** in an agricultural setting.



[Click to download full resolution via product page](#)

Diagram: Fungicide Resistance Management Workflow - This flowchart provides a strategic approach to managing QoI fungicide resistance, from initial planning to response.

Key Practical Implications

For researchers and development professionals, the key takeaways are:

- **Strategic Use is Critical:** Due to high cross-resistance within FRAC Group 11, rotating **famoxadone** with a fungicide from a different, unrelated FRAC group (e.g., multi-site inhibitors, SDHIs, etc.) is essential to delay resistance [1].
- **Regulatory Awareness:** **Famoxadone** is **not approved** in the European Union and its approval was withdrawn in Great Britain in 2024 due to environmental concerns, particularly the risk to birds [1]. This is a crucial consideration for project planning and regulatory submissions.
- **Analytical Verification:** The provided GC method is reliable for monitoring **famoxadone** residues in food and environmental samples, which is vital for compliance with Maximum Residue Levels (MRLs) and resistance research [3].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. - Wikipedia Famoxadone [en.wikipedia.org]
2. (Ref: JE 874) Famoxadone [sitem.herts.ac.uk]
3. Rapid gas chromatographic method for the determination ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [cross-resistance famoxadone other QoI fungicides]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b588098#cross-resistance-famoxadone-other-qoi-fungicides>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com